

Phenylacetic Acid: A Comprehensive Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenylacetic acid

CAS No.: 17303-65-0

Cat. No.: B3417928

[Get Quote](#)

Introduction

Phenylacetic acid (PAA), also known as α -toluic acid or benzeneacetic acid, is a pivotal organic compound widely utilized in the scientific and industrial sectors. Structurally, it is characterized by a phenyl group attached to a carboxylic acid moiety via a methylene bridge. This arrangement confers a unique combination of aromatic and acidic properties, making it a versatile building block in organic synthesis and a key precursor in the pharmaceutical industry. Its most notable role is perhaps as a critical precursor in the production of Penicillin G, a cornerstone of antibiotic therapy.^{[1][2]} Beyond this, PAA and its derivatives are integral to the synthesis of various other pharmaceuticals, including diclofenac, as well as fragrances and agrochemicals.^{[2][3][4]}

This guide provides an in-depth exploration of the physical and chemical properties of **phenylacetic acid**, tailored for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of data to offer practical, field-proven insights into its handling, purification, synthesis, and analysis in a laboratory setting. The protocols described herein are designed to be self-validating, ensuring both scientific integrity and reliable outcomes.

Section 1: Core Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective and safe use in any laboratory protocol. This section details the essential physicochemical and spectroscopic data for **phenylacetic acid**.

Physicochemical Data Summary

The key quantitative properties of **phenylacetic acid** are summarized in the table below for quick reference. These values are critical for a range of laboratory operations, from reaction setup and solvent selection to purification and storage.

Property	Value	Source(s)
Chemical Formula	C ₈ H ₈ O ₂	[3][5]
Molar Mass	136.15 g/mol	[3][6]
Appearance	White, glistening crystalline solid or flakes	[5][6]
Odor	Strong honey-like or floral in dilution; disagreeable when concentrated	[3][4]
Melting Point	76 - 78 °C	[3][7][8]
Boiling Point	265.5 °C (at 760 mmHg)	[3][9]
Density	1.081 g/mL (at 25 °C)	[4][7]
pKa	4.31 (in H ₂ O at 25 °C)	[3][6]
Flash Point	132 °C	[9][10]

Solubility Profile: A Practical Perspective

The solubility of PAA is dictated by the interplay between its nonpolar benzene ring and its polar carboxylic acid group. This dual nature governs its behavior in various laboratory

solvents.

- **Aqueous Solubility:** PAA is slightly soluble in cold water but its solubility increases significantly in hot water.[11][12] At 20 °C, its solubility is approximately 1.66 g/100 mL.[6][9] The pKa of 4.31 indicates that PAA will be predominantly in its anionic, more soluble phenylacetate form in basic solutions (pH > 4.31).[6] This property is fundamental to purification protocols, enabling its separation from non-acidic impurities via extraction with an aqueous base.
- **Organic Solubility:** PAA is highly soluble in polar organic solvents such as ethanol, ethyl ether, and acetone.[6][9][12] It also shows good solubility in chlorinated solvents like chloroform but is insoluble in nonpolar solvents like ligroin.[6] This differential solubility is the cornerstone of selecting an appropriate solvent system for recrystallization, a key purification technique.

Spectroscopic Fingerprint

Spectroscopic analysis is indispensable for confirming the identity and assessing the purity of **phenylacetic acid**.

1.3.1 Infrared (IR) Spectroscopy

The IR spectrum of PAA provides clear confirmation of its key functional groups.

- **O-H Stretch (Carboxylic Acid):** A very broad absorption is typically observed in the 2500-3300 cm^{-1} region, characteristic of the hydrogen-bonded O-H group in the carboxylic acid dimer.[13]
- **C-H Stretch (Aromatic and Aliphatic):** Aromatic C-H stretching vibrations appear just above 3000 cm^{-1} (e.g., 3030 cm^{-1}), while the aliphatic C-H stretches of the methylene ($-\text{CH}_2-$) group are found just below 3000 cm^{-1} (e.g., 2966 cm^{-1}).[14]
- **C=O Stretch (Carbonyl):** A strong, sharp absorption peak is present around 1715 cm^{-1} , which is indicative of the carbonyl group in the carboxylic acid.[13][14]
- **C-O Stretch and O-H Bend:** The C-O stretching and O-H bending vibrations are typically found in the 1400-1200 cm^{-1} region.[13]

- Aromatic C=C Bending: Peaks corresponding to the benzene ring are observed in the 1600-1450 cm^{-1} region.[\[14\]](#)

1.3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information. For PAA in CDCl_3 :

- ^1H NMR:
 - ~11-12 ppm (singlet, 1H): This downfield signal, which can be broad, corresponds to the acidic proton of the carboxylic acid group. Its chemical shift can be variable and it readily exchanges with D_2O .
 - ~7.24-7.36 ppm (multiplet, 5H): These signals represent the five protons of the monosubstituted phenyl group.[\[3\]](#)
 - ~3.64 ppm (singlet, 2H): This singlet corresponds to the two protons of the methylene ($-\text{CH}_2-$) group situated between the phenyl ring and the carboxylic acid.[\[3\]](#)
- ^{13}C NMR:
 - ~178 ppm: The carbon of the carbonyl group ($\text{C}=\text{O}$).[\[3\]](#)
 - ~133 ppm: The quaternary aromatic carbon attached to the methylene group.[\[3\]](#)
 - ~129, 128, 127 ppm: The remaining aromatic carbons.[\[3\]](#)
 - ~41 ppm: The methylene carbon ($-\text{CH}_2-$).[\[3\]](#)

1.3.3 Mass Spectrometry (MS)

In mass spectrometry with electron ionization (EI), **phenylacetic acid** exhibits a characteristic fragmentation pattern.

- Molecular Ion (M^+): The molecular ion peak is observed at $m/z = 136$, corresponding to the molecular weight of the compound.[\[15\]](#)

- **Base Peak:** The most intense peak (base peak) is typically found at $m/z = 91$. This corresponds to the tropylium cation ($[C_7H_7]^+$), formed by the cleavage of the bond between the methylene group and the carboxylic acid, followed by rearrangement of the resulting benzyl cation. This is a very common and stable fragment for compounds containing a benzyl moiety.
- **Other Fragments:** A significant fragment at $m/z = 45$ ($[COOH]^+$) may also be observed.

Section 2: Safe Handling, Storage, and Disposal

Adherence to rigorous safety protocols is non-negotiable in a professional laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Phenylacetic acid is classified as an irritant.[\[11\]](#)[\[16\]](#)

- **Health Hazards:** It can cause serious eye irritation, skin irritation, and may cause respiratory irritation upon inhalation of dust.[\[11\]](#)[\[16\]](#) Ingestion can lead to gastrointestinal discomfort.[\[17\]](#)
- **Required PPE:**
 - **Eye Protection:** Safety glasses with side shields or chemical goggles are mandatory.[\[16\]](#)
 - **Skin Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat must be worn.[\[18\]](#)
 - **Respiratory Protection:** When handling significant quantities of the powder outside of a fume hood, a NIOSH-approved respirator may be necessary to avoid inhaling dust.[\[17\]](#)

Storage and Stability

Proper storage is crucial for maintaining the integrity of PAA.

- **Conditions:** Store in a cool, dry, well-ventilated area in tightly sealed containers.[\[5\]](#)[\[18\]](#) It should be stored at room temperature.[\[4\]](#)[\[7\]](#)

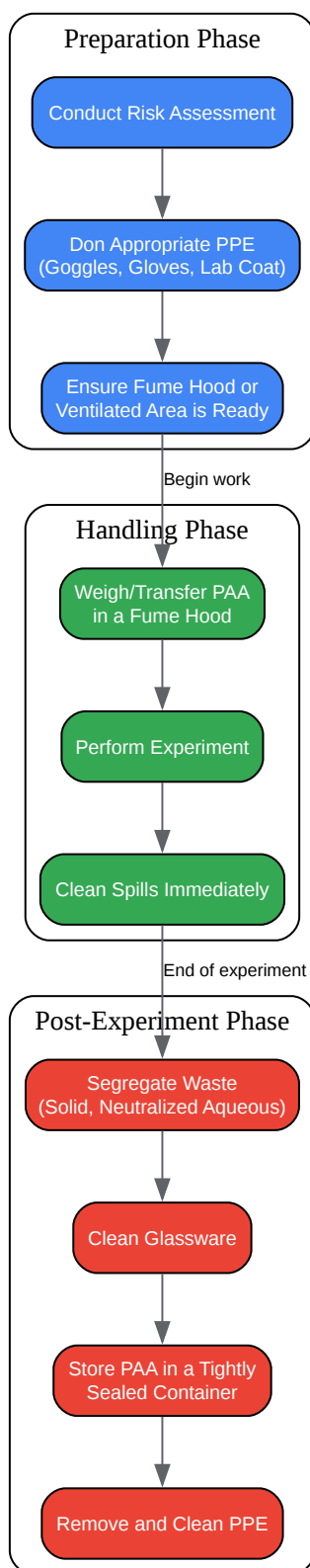
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[4][17][18]
- Stability: **Phenylacetic acid** is stable under recommended storage conditions.[6][7]

Waste Disposal

Disposal must be in accordance with local, state, and federal regulations.

- Procedure: For small quantities, it may be permissible to neutralize with a base (e.g., sodium bicarbonate) and flush down the drain with copious amounts of water, but always check institutional guidelines first.[5] For larger quantities, it should be collected in a suitable, closed container for disposal by a licensed waste management company.[16]

The following diagram outlines the logical workflow for the safe handling of **phenylacetic acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Key reactive sites of the **phenylacetic acid** molecule.

- Reactions of the Carboxylic Acid Group:
 - Esterification: Reacts with alcohols in the presence of an acid catalyst to form phenylacetate esters.
 - Amide Formation: Can be converted to an acyl chloride (e.g., using thionyl chloride) and then reacted with an amine to form an amide. [19] * Decarboxylation: Under certain conditions, such as heating with an excess of another carboxylic acid anhydride, it can undergo ketonic decarboxylation to form ketones like phenylacetone. [3][5]
- Reactions of the Methylene Group:
 - The protons on the α -carbon are acidic and can be removed by a strong base, forming an enolate. This enolate can then participate in various alkylation and condensation reactions.
 - α -Halogenation: The methylene group can be halogenated, for instance, in a Hell-Volhard-Zelinsky reaction.

Section 4: Essential Laboratory Protocols

This section provides detailed, step-by-step methodologies for the synthesis, purification, and analysis of **phenylacetic acid**. The causality behind key steps is explained to provide a deeper understanding of the processes.

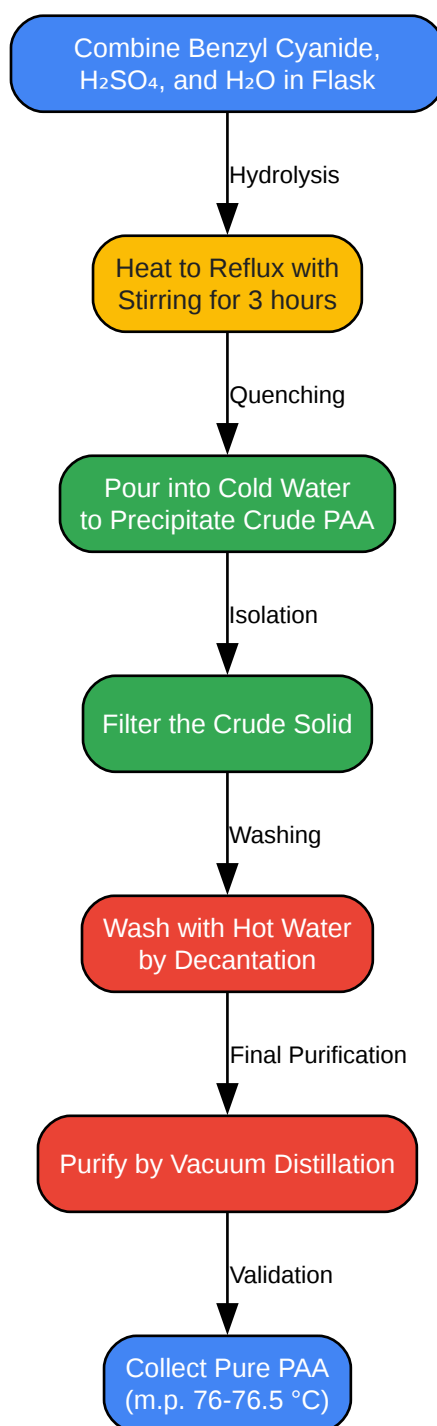
Protocol 4.1: Synthesis via Hydrolysis of Benzyl Cyanide

This is the most common and reliable laboratory-scale synthesis of **phenylacetic acid**. [5] [6] The protocol is based on the well-established procedure from Organic Syntheses. [6] Causality: The nitrile group of benzyl cyanide is hydrolyzed under acidic conditions. The reaction proceeds through the intermediate formation of a phenylacetamide, which is then further hydrolyzed to **phenylacetic acid** and an ammonium salt. Using a mechanical stirrer is crucial as this is a heterogeneous reaction, and efficient mixing increases the reaction rate. [6] Step-by-Step Methodology:

- Reaction Setup: In a 5-L round-bottom flask equipped with a mechanical stirrer and a reflux condenser, combine 1150 mL of water, 840 mL of concentrated sulfuric acid (added

carefully), and 700 g (6 moles) of benzyl cyanide. [6]2. Reaction: Heat the mixture to reflux and stir vigorously for three hours. [6]The continuous heating provides the activation energy for the hydrolysis, and stirring ensures contact between the aqueous acid and the organic benzyl cyanide layer.

- Work-up and Isolation:
 - Cool the reaction mixture slightly and pour it into 2 L of cold water while stirring. This precipitates the crude **phenylacetic acid**. [6]Stirring during this step is vital to prevent the formation of a large, unmanageable solid cake.
 - Filter the crude product using a Büchner funnel. [6]4. Initial Purification:
 - Transfer the crude solid to a beaker, add water, and heat until the PAA melts. Wash the molten acid by decanting the hot water. Repeat this washing several times. [6]This step removes water-soluble impurities like residual sulfuric acid and ammonium sulfate.
 - On cooling, the washings will deposit more PAA, which should be collected and combined with the main batch. [6]5. Final Purification (Vacuum Distillation):
 - Transfer the washed, molten PAA to a Claisen distilling flask and distill under reduced pressure. [6] * Collect the fraction boiling at 176–189 °C/50 mmHg. This fraction will solidify upon cooling and is practically pure **phenylacetic acid**. [6]Self-Validation:
- Expected Yield: 630 g (77.5-80%). [6]* Purity Check: The melting point of the final product should be sharp, around 76–76.5 °C. [6]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **phenylacetic acid**.

Protocol 4.2: Purification by Recrystallization

Recrystallization is an effective method for purifying solid PAA obtained from synthesis or a commercial source.

Causality: The principle of recrystallization relies on the differential solubility of the compound of interest and its impurities in a chosen solvent at different temperatures. [20][21] An ideal solvent will dissolve PAA readily when hot but poorly when cold. [2][21] Impurities should either be insoluble in the hot solvent (removed by hot filtration) or highly soluble in the cold solvent (remain in the mother liquor). For PAA, hot water is an excellent and safe solvent. [5][8] **Step-by-Step Methodology:**

- **Solvent Selection:** Hot water is the solvent of choice.
- **Dissolution:** Place the crude PAA in an Erlenmeyer flask. Add a minimal amount of boiling water and continue to add small portions of boiling water until the solid just dissolves. Using the minimum amount of solvent is critical for maximizing recovery. [2]3. **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and boil for a few minutes.
- **Hot Filtration:** If charcoal was used or if there are insoluble impurities, perform a gravity filtration of the hot solution through a fluted filter paper into a clean, pre-warmed flask. This step must be done quickly to prevent premature crystallization.
- **Crystallization:** Cover the flask and allow the filtrate to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals. [2]6. **Complete Crystallization:** Once at room temperature, place the flask in an ice-water bath to maximize the yield of crystals.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel. [10]8. **Washing:** Wash the crystals on the filter with a small amount of ice-cold water to remove any adhering mother liquor.
- **Drying:** Dry the crystals in a desiccator or a vacuum oven at a low temperature. **Self-Validation:**
- **Purity Check:** A sharpened melting point range (e.g., 76-77 °C) compared to the crude material indicates successful purification. [22]* **Recovery Calculation:** Weigh the dried, pure product and calculate the percent recovery.

Protocol 4.3: Purity Assay by Acid-Base Titration

This classic analytical method determines the purity of a PAA sample by quantifying its acidic content.

Causality: As a carboxylic acid, PAA reacts with a strong base (like NaOH) in a 1:1 stoichiometric ratio. By accurately measuring the volume of a standardized NaOH solution required to neutralize a known mass of the PAA sample, its purity can be calculated.

Phenolphthalein is a suitable indicator as the titration endpoint (pH ~8-9) falls within its color change range (pH 8.2-10). [\[23\]](#)[\[24\]](#) Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh approximately 0.25-0.30 g of the PAA sample into a 250 mL Erlenmeyer flask.
- **Dissolution:** Add about 50 mL of distilled water and 50 mL of ethanol to dissolve the sample. (A water/ethanol mixture is used because PAA is not highly soluble in cold water alone).
- **Indicator:** Add 2-3 drops of phenolphthalein indicator to the flask. The solution should be colorless. [\[23\]](#)4. **Titration Setup:** Fill a 50 mL burette with a standardized ~0.1 M NaOH solution and record the initial volume to two decimal places.
- **Titration:** Titrate the PAA solution with the NaOH solution, swirling the flask continuously. The endpoint is reached when the first faint but persistent pink color appears. [\[23\]](#)[\[24\]](#)6. **Recording:** Record the final volume from the burette.
- **Calculation:**
 - Volume of NaOH used = Final volume - Initial volume.
 - Moles of NaOH = Molarity of NaOH × Volume of NaOH (in L).
 - Moles of PAA = Moles of NaOH (due to 1:1 stoichiometry).
 - Mass of PAA = Moles of PAA × 136.15 g/mol .
 - % Purity = (Mass of PAA / Initial mass of sample) × 100. Self-Validation:

- Precision: Perform the titration in triplicate. The volumes of NaOH used should agree within a narrow range (e.g., ± 0.1 mL) for the results to be considered reliable. [18][25]

Section 5: Applications in Research and Drug Development

Phenylacetic acid is more than a simple laboratory reagent; it is a cornerstone molecule in pharmaceutical development.

- Antibiotic Synthesis: Its most prominent application is as a side-chain precursor in the industrial fermentation of Penicillin G by the mold *Penicillium chrysogenum*. [1][26] Supplying PAA to the fermentation broth directs the biosynthetic pathway to produce the benzyl side chain characteristic of Penicillin G, significantly increasing the yield of this specific antibiotic. [8][26]
- Precursor for Other APIs: PAA is a starting material for a variety of other active pharmaceutical ingredients (APIs). It is used in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) diclofenac, the anticonvulsant phenacemide, and the vasodilator bendazol, among others. [3][13]
- Treatment of Urea Cycle Disorders: The sodium salt of PAA, sodium phenylacetate, is used as a therapeutic agent to treat hyperammonemia in patients with urea cycle disorders. [3][17] It functions by providing an alternative pathway for nitrogen waste excretion.

Conclusion

Phenylacetic acid is a compound of significant utility, whose effective application in a research and development setting is contingent upon a deep understanding of its properties, a commitment to safety, and the proficient execution of laboratory protocols. This guide has provided a comprehensive framework covering its physicochemical characteristics, spectroscopic profile, safe handling procedures, and validated methods for its synthesis, purification, and analysis. By integrating this technical knowledge with sound laboratory practice, researchers can confidently and reliably utilize **phenylacetic acid** to advance their scientific objectives.

References

- Adams, R., & Thal, A. F. (1922). **Phenylacetic Acid**. Organic Syntheses, 2, 63. DOI: 10.15227/orgsyn.002.0063. [\[Link\]](#)
- PubChem. (n.d.). **Phenylacetic Acid**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Sciencemadness Wiki. (2022). **Phenylacetic acid**. Retrieved from [\[Link\]](#)
- ResearchGate. (2011). Analysis of the infrared and Raman spectra of **phenylacetic acid** and mandelic (2-hydroxy-2-phenylacetic) acid. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information: Metal-Free, Catalytic Regioselective Oxidative Conversion of Vinylarenes: A Mild Approach to **Phenylacetic Acid** Derivatives. Retrieved from [\[Link\]](#)
- Scent.vn. (n.d.). **Phenylacetic Acid** (CAS 103-82-2). Retrieved from [\[Link\]](#)
- Chegg. (2021). Solved: Please interpret this MS spectrum of **phenylacetic acid**. Retrieved from [\[Link\]](#)
- Hillenga, D. J., et al. (1999). Penicillium chrysogenum Takes up the Penicillin G Precursor **Phenylacetic Acid** by Passive Diffusion. Applied and Environmental Microbiology, 65(11), 4936–4941. [\[Link\]](#)
- Chemical Point. (n.d.). **Phenylacetic acid**. Retrieved from [\[Link\]](#)
- Stenutz, R. (n.d.). **Phenylacetic acid**. Retrieved from [\[Link\]](#)
- Aecenar. (n.d.). **Phenylacetic acid** production (PAA-precursor). Retrieved from [\[Link\]](#)
- Patsnap. (2025). **Phenylacetic Acid**: Properties, Synthesis, and Industrial Uses. Retrieved from [\[Link\]](#)
- CPAchem. (2023). Safety data sheet: **Phenylacetic acid**. Retrieved from [\[Link\]](#)
- Loba Chemie. (2015). **Phenylacetic Acid** Safety Data Sheet. Retrieved from [\[Link\]](#)
- Loba Chemie. (n.d.). **Phenylacetic Acid**. Retrieved from [\[Link\]](#)

- Moyer, A. J., & Coghill, R. D. (1947). Penicillin. X. The Effect of **Phenylacetic Acid** on Penicillin Production. *Journal of Bacteriology*, 53(3), 329–341. [[Link](#)]
- Solubility of Things. (n.d.). **Phenylacetic acid**. Retrieved from [[Link](#)]
- Alpha Chemika. (2020). Certificate of Analysis: **Phenylacetic Acid** Extra Pure. Retrieved from [[Link](#)]
- PrepChem.com. (n.d.). Preparation of **phenylacetic acid**. Retrieved from [[Link](#)]
- MDPI. (n.d.). Biogenic Quorum-Sensing Amides from *Streptomyces* sp. NP10. Retrieved from [[Link](#)]
- Quora. (2021). Why is the choice of solvent important in recrystallization? Retrieved from [[Link](#)]
- Recrystallization1. (n.d.). Retrieved from [[Link](#)]
- Sari, M., et al. (2020). The Combination of Carbon Source and the Addition of **Phenylacetic Acid** (PAA) to Growth Medium *Penicillium chrysogenum* to Enhance of Penicillin (Pen G) Production. *Jurnal Kimia Sains dan Aplikasi*, 23(9), 312-318. [[Link](#)]
- Ataman Kimya. (n.d.). **Phenylacetic Acid**. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2021). 5.3: Melting Point Analysis - Identity and Purity. Retrieved from [[Link](#)]
- Experiment 11 - Acid-Base Titration Procedure. (n.d.). Retrieved from [[Link](#)]
- DrugFuture. (n.d.). **Phenylacetic Acid**. Retrieved from [[Link](#)]
- Specac Ltd. (n.d.). Interpreting Infrared Spectra. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2022). Acid-Base Titrations. Retrieved from [[Link](#)]
- University of Rochester, Department of Chemistry. (n.d.). Reagents & Solvents: Solvents for Recrystallization. Retrieved from [[Link](#)]

- Experiment 1 Acid-Base Titrations. (n.d.). Retrieved from [\[Link\]](#)
- YouTube. (2021). Recrystallization: Choosing Solvent & Inducing Crystallization. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 3.3: Choice of Solvent. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Human Metabolome Database: ¹H NMR Spectrum (1D, 600 MHz, H₂O, experimental) (HMDB0000209) [\[hmdb.ca\]](http://hmdb.ca)
- 2. people.chem.umass.edu [\[people.chem.umass.edu\]](http://people.chem.umass.edu)
- 3. rsc.org [\[rsc.org\]](http://rsc.org)
- 4. researchgate.net [\[researchgate.net\]](http://researchgate.net)
- 5. prepchem.com [\[prepchem.com\]](http://prepchem.com)
- 6. Organic Syntheses Procedure [\[orgsyn.org\]](http://orgsyn.org)
- 7. chegg.com [\[chegg.com\]](http://chegg.com)
- 8. Phenylacetic acid | 103-82-2 [\[chemicalbook.com\]](http://chemicalbook.com)
- 9. Phenylacetic acid production(PAA-precursor) [\[aecenar.com\]](http://aecenar.com)
- 10. chem.hbcse.tifr.res.in [\[chem.hbcse.tifr.res.in\]](http://chem.hbcse.tifr.res.in)
- 11. Phenylacetic Acid [\[drugfuture.com\]](http://drugfuture.com)
- 12. mzCloud – Phenylacetic acid [\[mzcloud.org\]](http://mzcloud.org)
- 13. Interpreting Infrared Spectra - Specac Ltd [\[specac.com\]](http://specac.com)
- 14. researchgate.net [\[researchgate.net\]](http://researchgate.net)
- 15. Solved Please interpret this MS spectrum of phenylacetic | Chegg.com [\[chegg.com\]](http://chegg.com)
- 16. spectrabase.com [\[spectrabase.com\]](http://spectrabase.com)

- [17. scribd.com \[scribd.com\]](#)
- [18. umb.edu.pl \[umb.edu.pl\]](#)
- [19. mdpi.com \[mdpi.com\]](#)
- [20. quora.com \[quora.com\]](#)
- [21. chem.libretexts.org \[chem.libretexts.org\]](#)
- [22. chem.libretexts.org \[chem.libretexts.org\]](#)
- [23. alameda.edu \[alameda.edu\]](#)
- [24. chem.libretexts.org \[chem.libretexts.org\]](#)
- [25. web.williams.edu \[web.williams.edu\]](#)
- [26. Analysis of the infrared and Raman spectra of phenylacetic acid and mandelic \(2-hydroxy-2-phenylacetic\) acid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Phenylacetic Acid: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3417928/docs#phenylacetic-acid-a-comprehensive-technical-guide-for-laboratory-applications\]](https://www.benchchem.com/product/b3417928/docs#phenylacetic-acid-a-comprehensive-technical-guide-for-laboratory-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)